

Personal protective equipment for handling (S)-N-Boc-2-hydroxymethylmorpholine

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Compound of Interest

Compound Name:	(S)-N-Boc-2-hydroxymethylmorpholine
Cat. No.:	B156450

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Essential Safety and Handling Guide for (S)-N-Boc-2-hydroxymethylmorpholine

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety, operational, and disposal information for **(S)-N-Boc-2-hydroxymethylmorpholine** (CAS: 135065-76-8). Adherence to these procedures is critical to ensure personal safety and maintain the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

(S)-N-Boc-2-hydroxymethylmorpholine is classified with the following hazards:

- Causes skin irritation (H315).[1][2]
- Causes serious eye irritation (H319).[1][2]
- May cause respiratory irritation (H335).[1][2]

The signal word for this chemical is Warning.[1][3]

To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Item	Specification
Eye and Face Protection	Safety glasses with side-shields or goggles	Must comply with EN166 (EU) or ANSI Z87.1 (US) standards.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves prior to use.
Body Protection	Laboratory coat	Should be clean and buttoned.
Respiratory Protection	Not required under normal use with adequate ventilation	If dust or aerosols are generated, use a NIOSH-approved respirator with a P95 (US) or P2 (EU) filter.

Safe Handling and Storage Protocols

Proper handling and storage are crucial to prevent exposure and maintain chemical stability.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[1\]](#)

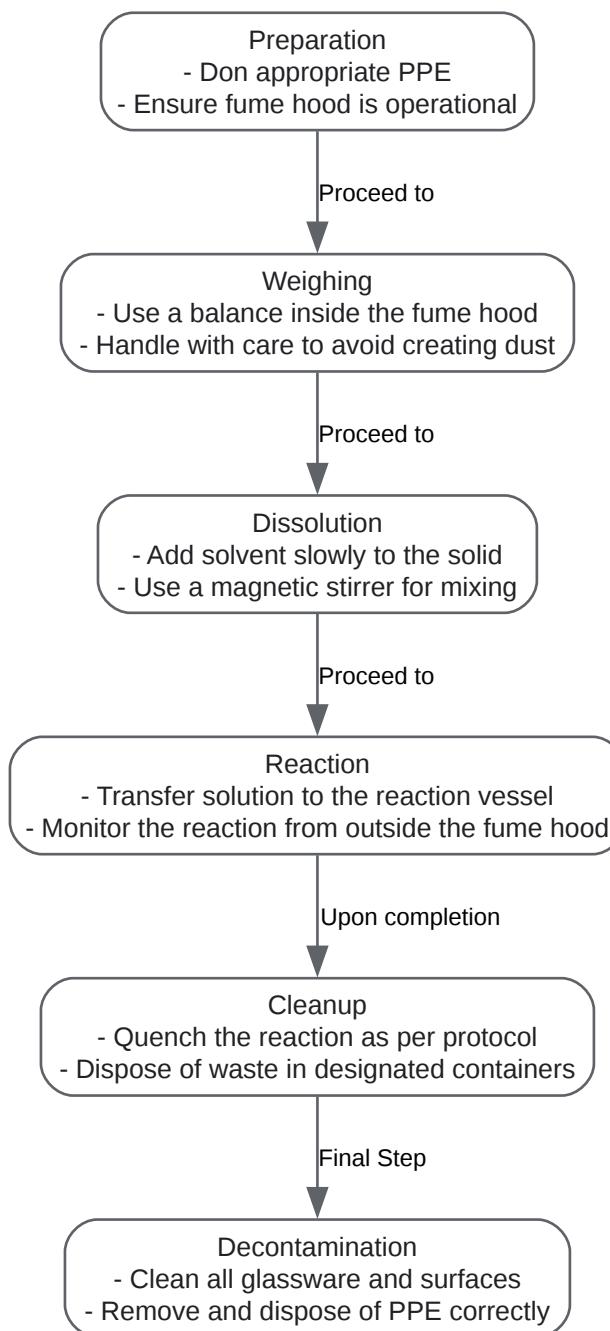
Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is 2-8°C under an inert gas (nitrogen or argon).[\[5\]](#)

- Keep away from incompatible materials such as strong oxidizing agents.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for handling **(S)-N-Boc-2-hydroxymethylmorpholine** in a laboratory setting.



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Standard Operating Procedure for Handling **(S)-N-Boc-2-hydroxymethylmorpholine**.

Disposal Plan

All waste materials should be handled as hazardous waste.

Waste Type	Disposal Container	Procedure
Solid Waste	Labeled, sealed container for chemical waste	Collect any unused solid material and contaminated disposables (e.g., weighing paper, gloves).
Liquid Waste	Labeled, sealed container for organic solvent waste	Collect all solutions containing the compound. Do not pour down the drain.
Empty Containers	Dispose of as hazardous waste	Rinse the container three times with a suitable solvent. Collect the rinsate as liquid waste.

Dispose of all waste in accordance with federal, state, and local environmental regulations. Contact your institution's environmental health and safety (EHS) department for specific guidance.

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